

# Application Notes and Protocols for Indium(3+) Perchlorate in Organic Synthesis

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## Compound of Interest

Compound Name: Indium(3+) perchlorate

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Indium(3+) salts have garnered significant attention as versatile, water-tolerant Lewis acid catalysts in a variety of organic transformations. Their low toxicity and stability make them attractive alternatives to traditional Lewis acids. While indium(III) chloride and triflate are more commonly employed, indium(III) perchlorate,  $\text{In}(\text{ClO}_4)_3$ , demonstrates notable catalytic activity, particularly in reactions requiring strong electrophilic activation. These application notes provide detailed protocols and comparative data for key organic reactions catalyzed by Indium(3+) salts, with a special focus on the documented applications of indium(III) perchlorate.

## Application Note 1: Friedel-Crafts Acylation of Aromatic Compounds

The Friedel-Crafts acylation is a fundamental C-C bond-forming reaction for the synthesis of aryl ketones, which are crucial intermediates in the pharmaceutical and fine chemical industries. Indium(III) perchlorate has been shown to be an effective catalyst for this transformation.

## Data Presentation: Catalyst Comparison in the Acylation of Anisole

The following table summarizes the catalytic efficiency of various indium salts in the acylation of anisole with acetic anhydride. The data highlights the competence of indium(III) perchlorate

in this reaction.

Entry	Catalyst (1 mol%)	Additive	Solvent	Yield (%) <sup>[1]</sup>
1	InCl <sub>3</sub>	—	MeCN	25
2	In(OTf) <sub>3</sub>	—	MeCN	28
3	In(ClO <sub>4</sub> ) <sub>3</sub> ·8H <sub>2</sub> O	—	MeCN	57
4	InCl <sub>3</sub>	3 mol% AgClO <sub>4</sub>	MeCN	82
5	In(OTf) <sub>3</sub>	4 mol% LiClO <sub>4</sub>	MeNO <sub>2</sub>	95

Table 1: Comparison of Indium(III) catalysts in the Friedel-Crafts acylation of anisole.<sup>[1]</sup>

## Experimental Protocol: Acylation of Anisole using In(ClO<sub>4</sub>)<sub>3</sub>·8H<sub>2</sub>O

Materials:

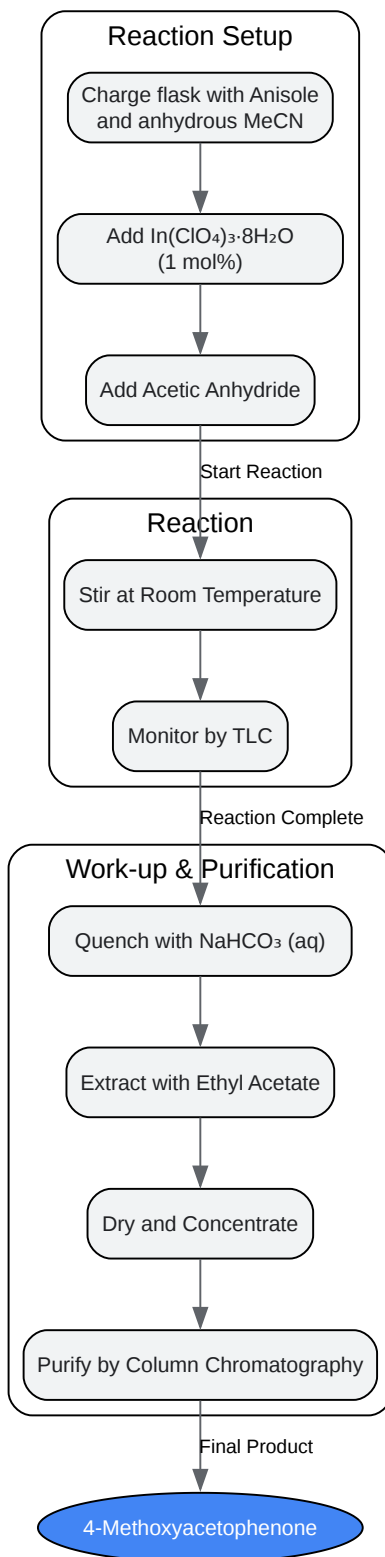
- Anisole
- Acetic Anhydride
- Indium(III) perchlorate octahydrate (In(ClO<sub>4</sub>)<sub>3</sub>·8H<sub>2</sub>O)
- Acetonitrile (MeCN), anhydrous
- Standard glassware for organic synthesis (round-bottom flask, condenser, magnetic stirrer)
- Thin Layer Chromatography (TLC) apparatus
- Silica gel for column chromatography

Procedure:

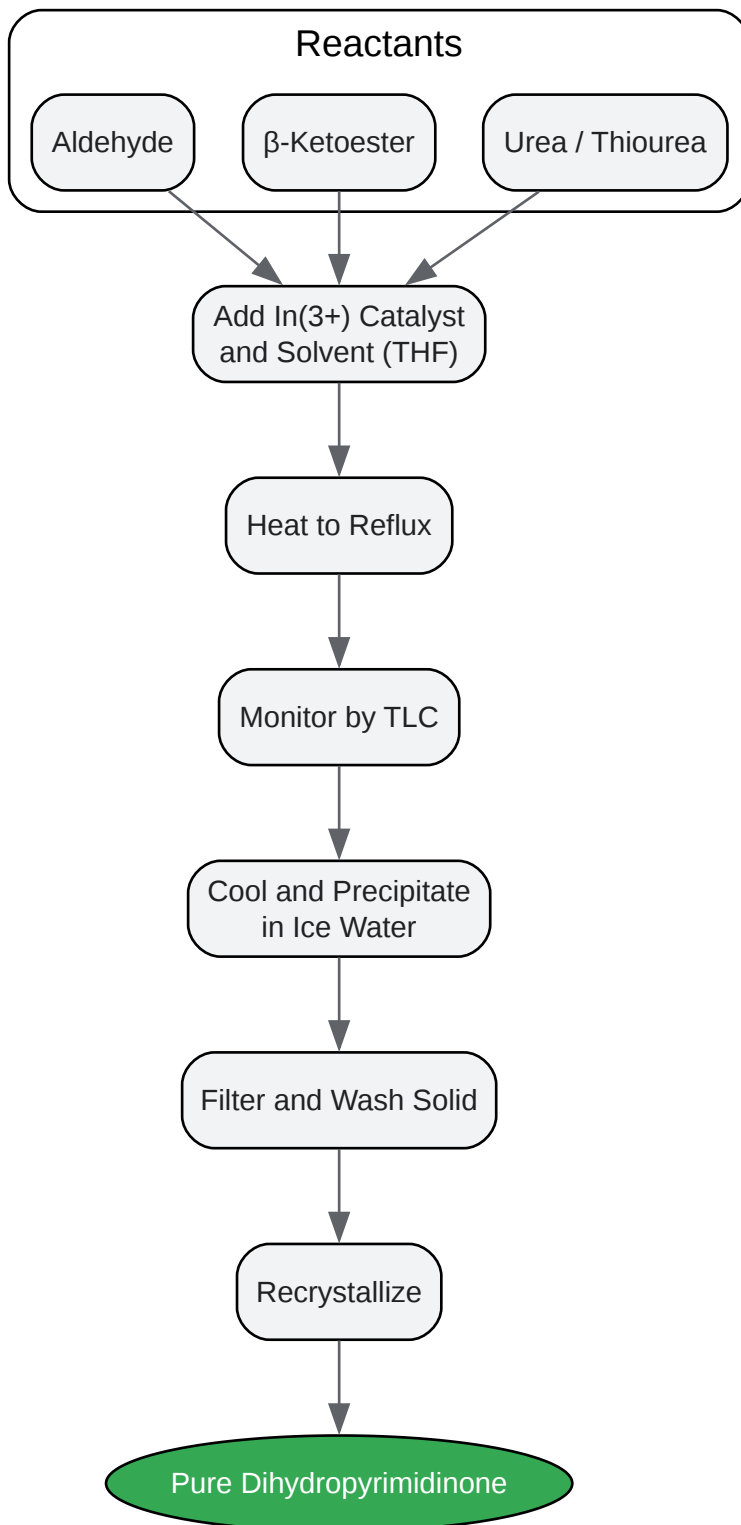
- To a stirred solution of anisole (1.0 mmol) in anhydrous acetonitrile (5 mL) in a round-bottom flask, add indium(III) perchlorate octahydrate (0.01 mmol, 1 mol%).

- Add acetic anhydride (1.2 mmol) to the mixture.
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by TLC.
- Upon completion, quench the reaction with the addition of a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to afford the desired 4-methoxyacetophenone.

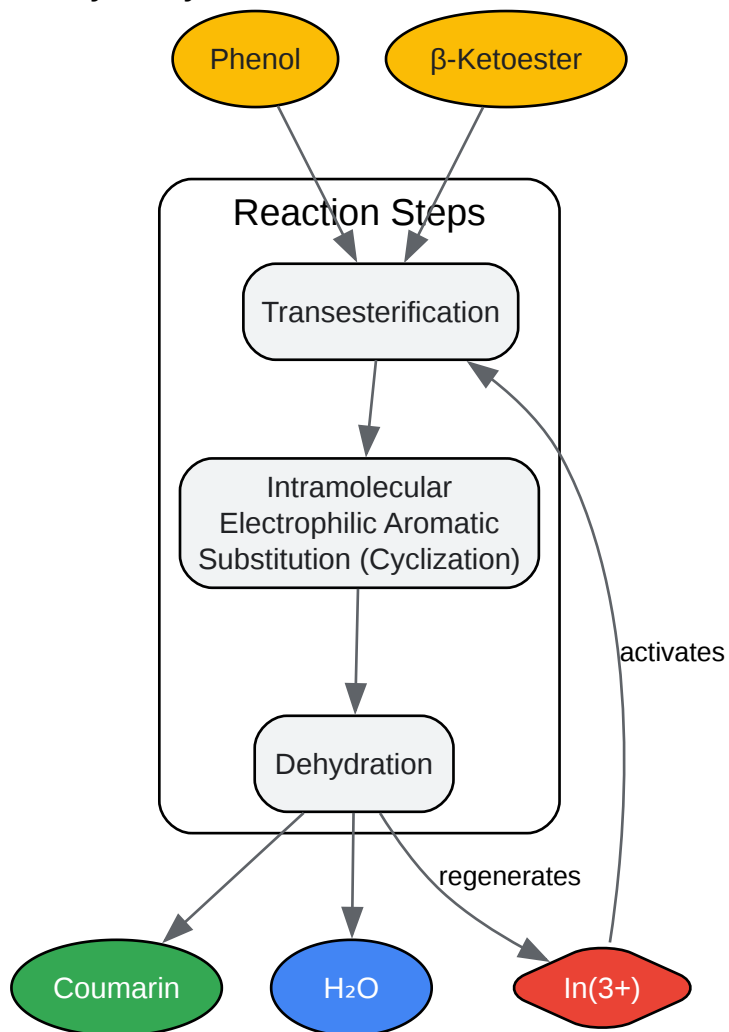
## Logical Workflow for Friedel-Crafts Acylation

Workflow for  $\text{In}(\text{ClO}_4)_3$ -Catalyzed Friedel-Crafts Acylation

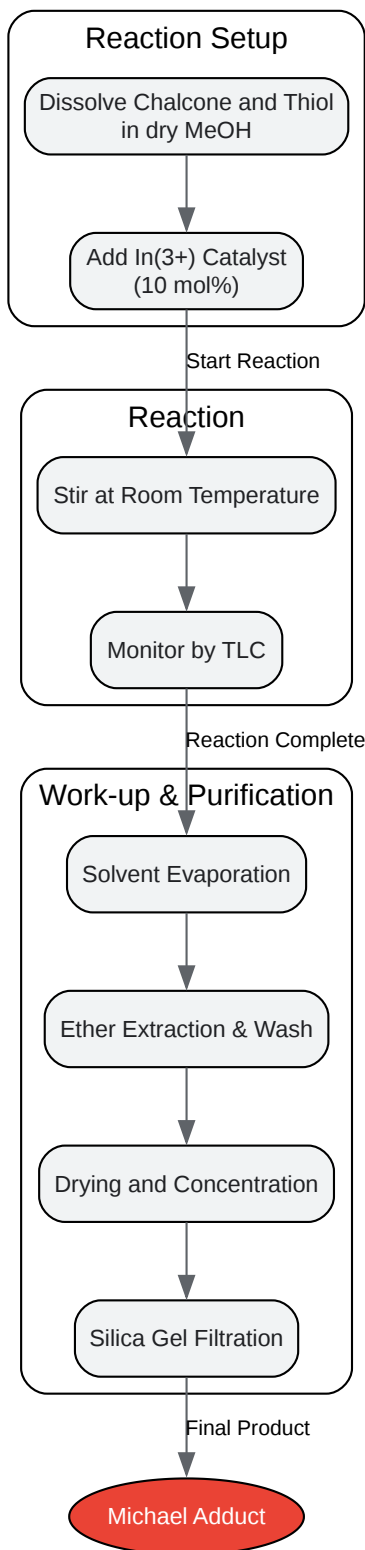
## General Workflow for the Biginelli Reaction



## Catalytic Cycle for Pechmann Condensation



## Workflow for Thia-Michael Addition

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## References

- 1. sciforum.net [sciforum.net]
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